

Toxicity Profiles: Oryzalin vs. Colchicine

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Compound Focus: Oryzalin

CAS No.: 19044-88-3

Cat. No.: S589941

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The table below summarizes the core differences in mechanism and toxicity between these two compounds.

Feature	Oryzalin	Colchicine
Primary Use	Herbicide; plant polyploidy induction in research [1]	Pharmaceutical (gout, FMF); plant polyploidy induction [2] [1]
Molecular Mechanism	Binds to tubulin, inhibiting microtubule polymerization [3]	Binds to tubulin, preventing microtubule assembly [2] [4]
Specific Cellular Effects	Causes nodulation of the endoplasmic reticulum and changes to the Golgi apparatus [5]	Arrests cells in metaphase; inhibits neutrophil migration and degranulation [4]
Human/Mammalian Toxicity	Lower acute toxicity; shows reproductive toxicity in <i>in vitro</i> models [6]	Highly toxic; narrow therapeutic index [2]

| **Lethal Dose (Mammals)** | Information not readily available in search results | **Human:** >0.5 mg/kg can be fatal [2] [7]. **Dog:** Lowest reported lethal dose is 0.13 mg/kg [8] | | **Toxicity Phases** | Not applicable | **Phase 1 (10-24h):** GI symptoms (nausea, vomiting, diarrhea) [2] [4] [7]. **Phase 2 (1-7 days):** Multi-organ failure, bone marrow suppression, shock [2] [4] [7]. **Phase 3 (>7 days):** Recovery if patient survives [2] [7] |

Colchicine-Specific Clinical Management

Given its high toxicity, colchicine poisoning requires specific clinical awareness.

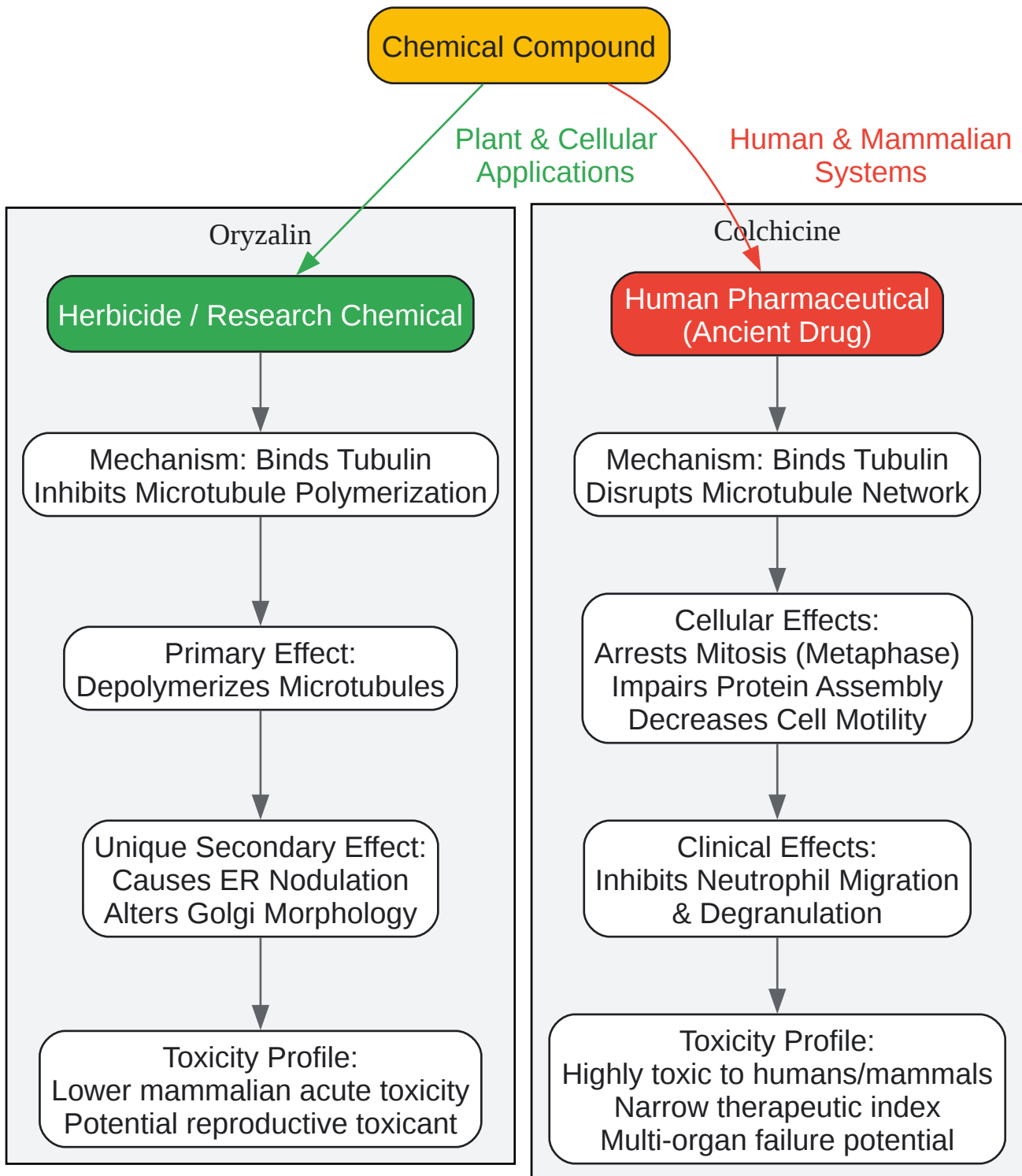
- **Risk Assessment by Ingested Dose [7]:**
 - **< 0.5 mg/kg:** Typically causes gastrointestinal symptoms.
 - **0.5 - 0.8 mg/kg:** Causes systemic toxicity with a mortality rate of approximately 10%.
 - **> 0.8 mg/kg:** Leads to cardiovascular collapse and multi-organ failure, with a mortality rate approaching 100%.
- **Management Protocol:** No specific antidote is commercially available. Treatment is primarily supportive and includes:
 - **Gastrointestinal Decontamination:** Administer activated charcoal, especially for ingestions >0.5 mg/kg, if the patient presents early [7].
 - **Supportive Care:** Aggressive fluid resuscitation for hypovolemic shock, correction of electrolyte imbalances, and management of sepsis [2] [7].
 - **Myelosuppression Management:** Use of granulocyte colony-stimulating factor (e.g., filgrastim) to address leukopenia [4].

Experimental Considerations for Researchers

For laboratory work, understanding the practical differences is crucial for safety and protocol design.

- **Choice for Polyploidy Induction: Oryzalin** is often preferable for *in vitro* chromosome doubling in plants. It is effective at much lower concentrations (e.g., 0.001%) and is generally less phytotoxic than colchicine, which requires a tenfold higher concentration for the same effect [1] [9] [10].
- **Handling and Safety:** Colchicine's high human toxicity demands extreme caution, use of personal protective equipment (PPE), and strict procedures to prevent accidental ingestion or exposure [2] [7]. While **oryzalin** is safer to handle, its potential as an endocrine disruptor and reproductive toxicant, as shown in *in vitro* studies, warrants careful use [6].

The following diagram illustrates the critical differences in how these two chemicals affect cellular structures.



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Frequently Asked Questions (FAQs)

Q1: Why is oryzalin often recommended over colchicine for inducing polyploidy in plants? Oryzalin has a higher affinity for plant tubulin, making it effective at concentrations 10 to 100 times lower than those required for colchicine [1] [9]. This leads to less phytotoxicity (damage to plant tissue) and higher induction rates of polyploidy [1] [10]. Furthermore, from a safety perspective, **oryzalin** is a herbicide with lower mammalian toxicity compared to the highly toxic pharmaceutical colchicine, making it a safer choice for laboratory personnel to handle [2] [1].

Q2: What are the "oryzalin bodies" mentioned in some literature? "Oryzalin bodies" are a specific, reversible morphological change in the endoplasmic reticulum (ER) where the normal cortical ER network takes on a nodulated appearance. This effect is unique to **oryzalin** and is not seen with other microtubule-disrupting agents like trifluralin or colchicine [5]. This finding is critical for researchers as it indicates that **oryzalin** has off-target effects on cellular organelles beyond its action on microtubules.

Q3: What is the most critical period to monitor after a suspected colchicine overdose? The first 24 to 72 hours are most critical. While severe gastrointestinal symptoms (Stage 1) may develop within hours, the life-threatening multi-organ dysfunction (Stage 2) typically occurs between 24 hours and 7 days after ingestion [2] [4] [7]. Patients must be monitored in an intensive care setting during this period for complications such as bone marrow suppression, shock, respiratory failure, and cardiac arrhythmias.

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